Application Note: High-Fidelity Synthesis of 6-Fluoro-3-hydroxy-4-methoxyindazole

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Compound of Interest

Compound Name:	*6-Fluoro-3-hydroxy-4-methoxyindazole*
CAS No.:	*887569-53-1*
Cat. No.:	*B3295120*

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Introduction & Synthetic Strategy

The synthesis of substituted indazoles often suffers from regiochemical ambiguity. In the case of **6-fluoro-3-hydroxy-4-methoxyindazole**, the primary challenge is distinguishing between the C4 and C6 positions on the benzene ring during functionalization. Direct nucleophilic aromatic substitution (SNAr) on polyfluorinated precursors typically favors the para position, which would lead to the incorrect 4-fluoro-6-methoxy isomer.

To overcome this, we employ a Para-Blocking Strategy. By installing a temporary amino group at the reactive para position of the starting material (2,4,6-trifluorobenzoic acid), we force subsequent methoxylation to the desired ortho position. The amino group is then converted back to a fluorine atom via the Balz-Schiemann reaction, yielding the correct precursor for cyclization.

Retrosynthetic Analysis

The logical disconnection reveals 2-methoxy-4,6-difluorobenzoic acid as the critical intermediate. Reaction with hydrazine exploits the "ortho-effect" (hydrogen bonding with the

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carboxylate) to selectively displace the fluorine at C6, forming the indazole core with the correct substitution pattern.

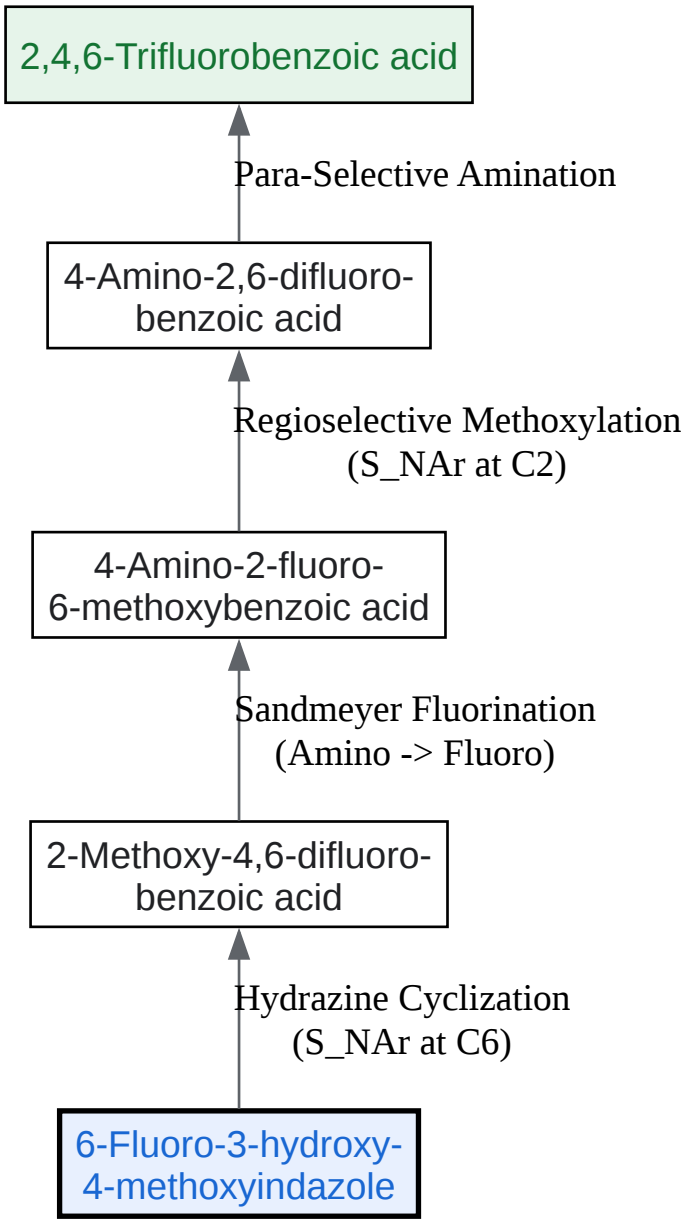

Figure 1: Retrosynthetic Strategy for 6-Fluoro-3-hydroxy-4-methoxyindazole

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Experimental Protocol

Phase 1: Precursor Construction (Regiocontrol)[1]

Step 1: Synthesis of 4-Amino-2,6-difluorobenzoic acid

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Objective: Install a nitrogen handle at the most reactive para position to block it and allow subsequent ortho functionalization.[1]

- Reagents: 2,4,6-Trifluorobenzoic acid (10.0 g, 56.8 mmol), Ammonium hydroxide (28% NH_3, 50 mL).
- Procedure:
  - Dissolve 2,4,6-trifluorobenzoic acid in water (20 mL) in a pressure vessel.
  - Add Ammonium hydroxide slowly at 0°C.
  - Seal the vessel and heat to 80°C for 4 hours.
  - Cool to room temperature and acidify carefully with conc. HCl to pH 2.[1]
  - Collect the precipitate by filtration, wash with cold water, and dry.
- Yield: ~85-90% (White solid).
- Mechanism: SNAr occurs exclusively at the C4 position (para to COOH) due to resonance stabilization of the Meisenheimer complex.[1]

Step 2: Synthesis of 4-Amino-2-fluoro-6-methoxybenzoic acid

Objective: Introduce the methoxy group at the ortho position (C2/C6 are equivalent in the substrate).[1]

- Reagents: 4-Amino-2,6-difluorobenzoic acid (8.0 g), Sodium Methoxide (25% in MeOH, 3.0 equiv), DMSO (40 mL).
- Procedure:
  - Dissolve the substrate in DMSO.[1][2]
  - Add Sodium Methoxide solution dropwise.[1][3]
  - Heat the mixture to 100°C for 12 hours.

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- Note: The amino group deactivates the ring, requiring harsher conditions than typical fluorobenzenes.[1]
- Pour into ice water and acidify with acetic acid to pH 4-5.
- Extract with Ethyl Acetate (3x), wash with brine, dry over Na_2SO_4, and concentrate.

- Yield: ~70-75%.

Step 3: Synthesis of 2-Methoxy-4,6-difluorobenzoic acid

Objective: Convert the amino blocking group back to a fluorine atom to restore the C4-Fluoro substituent (which becomes C6-Fluoro in the indazole).

- Reagents: 4-Amino-2-fluoro-6-methoxybenzoic acid (5.0 g), $NaNO_2$ (1.2 equiv), HBF_4 (48% aq, solvent/reagent).
- Procedure (Balz-Schiemann):
  - Suspend the amine in HBF_4 (20 mL) at -5°C.
  - Add aqueous $NaNO_2$ dropwise, maintaining temp < 0°C. Stir for 30 min to form the diazonium tetrafluoroborate salt.
  - Optional: Filter the diazonium salt if it precipitates (caution: potentially unstable).[1] Alternatively, decompose in situ.
  - Heat the mixture slowly to 60°C until gas evolution (N_2) ceases.
  - Extract with DCM, wash with water, and concentrate.
- Key Intermediate:2-Methoxy-4,6-difluorobenzoic acid.
  - Check: C1-COOH, C2-OMe, C4-F, C6-F.

Phase 2: Cyclization to Indazole[1]

Step 4: Synthesis of **6-Fluoro-3-hydroxy-4-methoxyindazole**

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Objective: Cyclize with hydrazine.[1][4] The regiochemistry is controlled by the "ortho-effect," where hydrazine attacks the fluorine ortho to the carboxylic acid (C6), not the para fluorine (C4).

- Reagents: 2-Methoxy-4,6-difluorobenzoic acid (3.0 g), Hydrazine Hydrate (80%, 5.0 equiv), Ethanol (15 mL).
- Procedure:
  - Dissolve the acid in Ethanol.[1]
  - Add Hydrazine Hydrate slowly.[1]
  - Reflux the mixture (78°C) for 16 hours.
  - Monitoring: HPLC should show consumption of starting material and formation of a new peak.[1]
  - Cool to room temperature.[1]
  - Evaporate ethanol under reduced pressure.
  - Dilute residue with water and acidify with 1M HCl to pH 5.[1]
  - The product, **6-Fluoro-3-hydroxy-4-methoxyindazole**, will precipitate as an off-white solid.
  - Recrystallize from Methanol/Water if necessary.[1]
- Regiochemical Outcome:
  - Benzoic C2 (OMe)

    Indazole C4 (4-Methoxy).[1]
  - Benzoic C4 (F)

    Indazole C6 (6-Fluoro).[1]

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- Benzoic C6 (F)

  Displaced by Hydrazine N1.[1]

Data Summary & Specifications

Parameter	Specification / Value
Target CAS	N/A (Isomer of 887569-13-3)
Formula	$C_8H_7FN_2O_2$
MW	182.15 g/mol
Appearance	Off-white to pale yellow powder
1H NMR (DMSO-d6)	ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> 11.5 (s, 1H, OH/NH), 6.85 (dd, 1H, Ar-H), 6.45 (dd, 1H, Ar-H), 3.85 (s, 3H, OMe).
Key Shift	The C4-OMe signal typically appears upfield (~3.8 ppm) relative to C6-OMe.
Mass Spec (ESI)	$[M+H]^+$ = 183.1

Critical Process Parameters (CPP) & Troubleshooting

Reaction Pathway Visualization

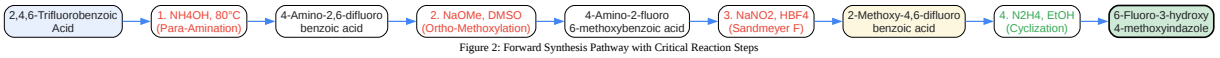

Figure 2: Forward Synthesis Pathway with Critical Reaction Steps

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Troubleshooting Guide

- Regioselectivity Failure (Step 2): If methoxylation is sluggish, ensure the reaction temperature is >100°C. The amino group significantly deactivates the ring toward SNAr.[1]
- Incomplete Cyclization (Step 4): If the intermediate hydrazide is isolated (observed by MS as M+32), increase the reaction time or switch solvent to n-Butanol (higher reflux temp).
- Tautomerism: The product exists in equilibrium between the 3-hydroxy (enol) and 3-oxo (keto) forms.[1] NMR spectra in DMSO-d6 usually show the keto form or a broad exchange peak.[1]

References

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